

Recommended concentrations of ZINC69391 for in vitro assays

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Compound of Interest

Compound Name: ZINC69391

Cat. No.: B10811055

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ZINC69391: Recommended Concentrations for In Vitro Assays

Application Notes and Protocols for Researchers

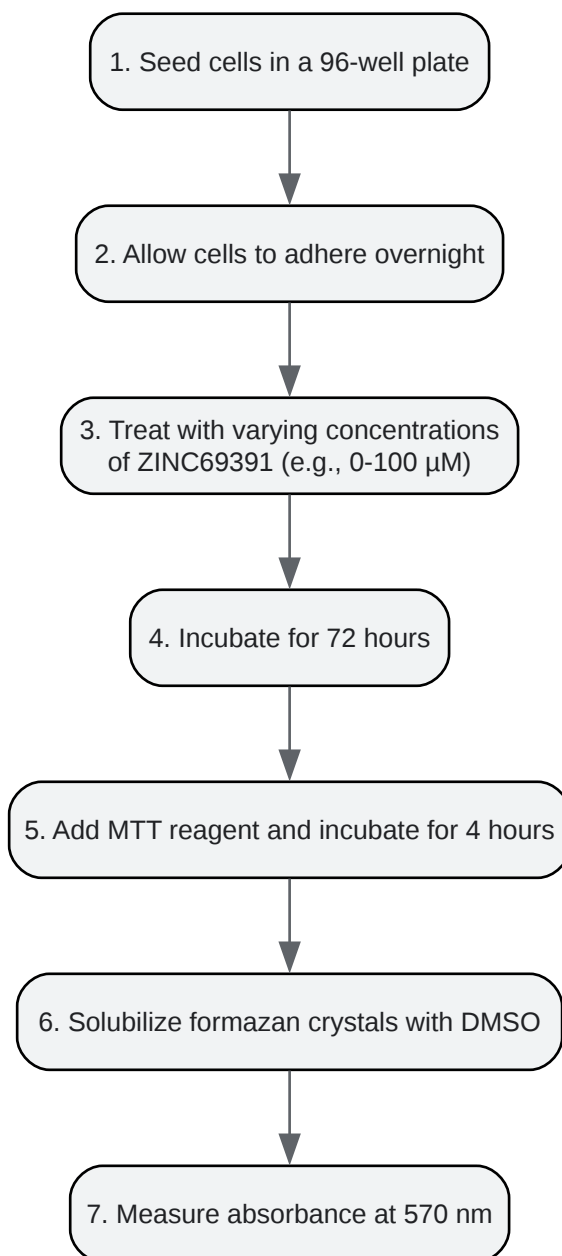
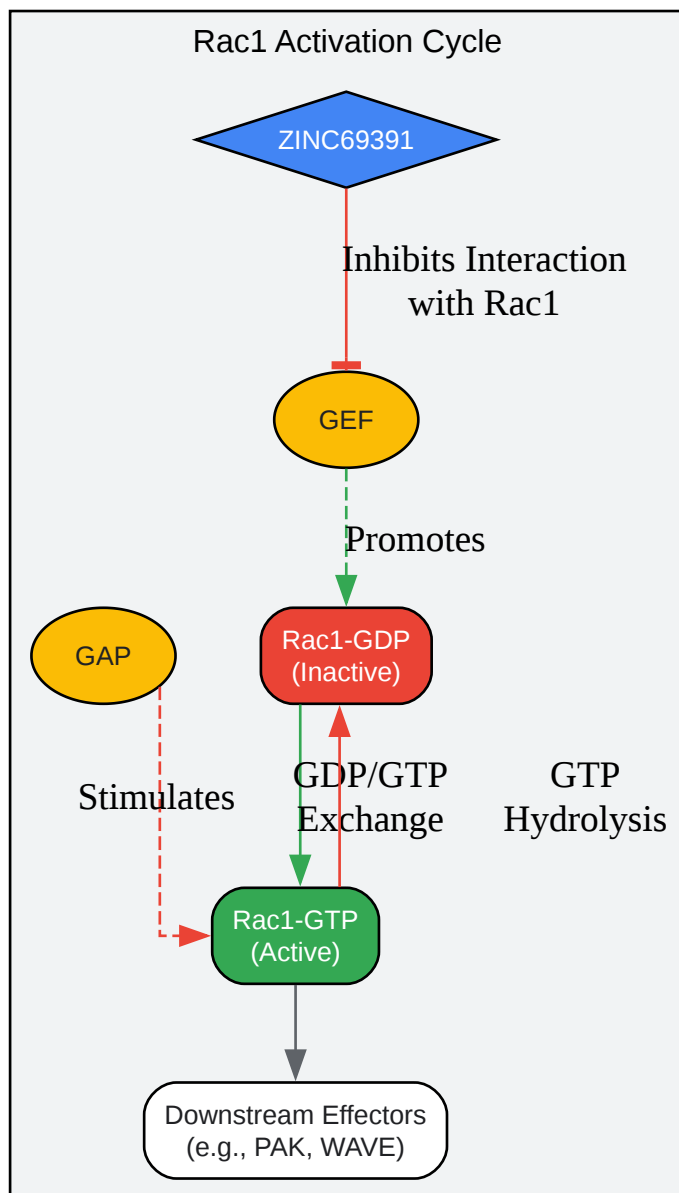
These application notes provide detailed protocols and recommended concentrations for the use of **ZINC69391**, a specific inhibitor of Rac1 GTPase, in various in vitro assays. The information is intended for researchers, scientists, and professionals involved in drug development and cancer research.

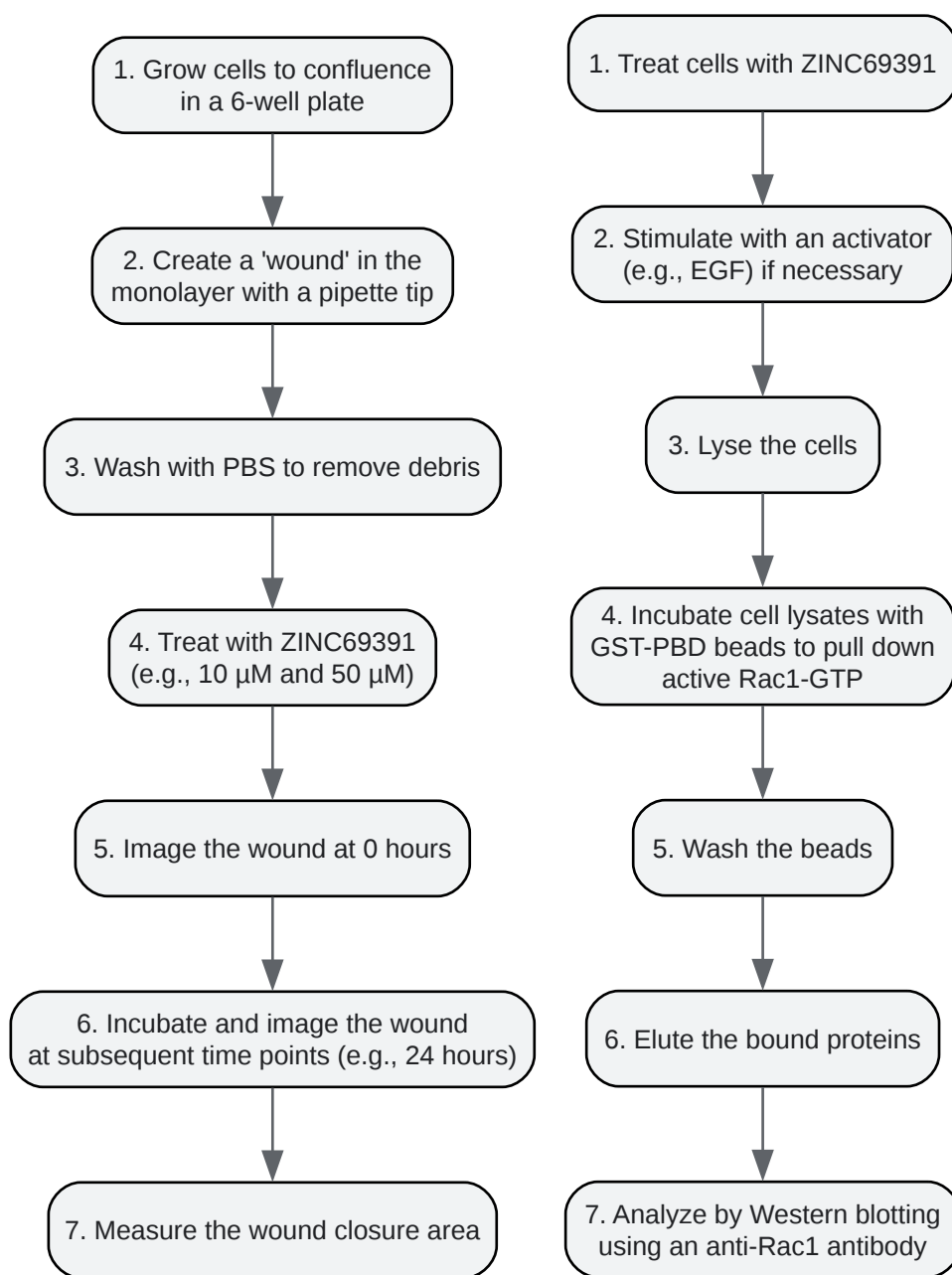
Introduction

ZINC69391 is a small molecule inhibitor that specifically targets the interaction between Rac1 and its Guanine Nucleotide Exchange Factors (GEFs).[1][2] By masking the Trp56 residue on the surface of Rac1, **ZINC69391** prevents its activation, thereby interfering with downstream signaling pathways that control fundamental cellular processes.[1][2] These processes include cell proliferation, migration, actin cytoskeleton organization, and cell cycle progression.[1][3] Aberrant Rac1 activity is implicated in the progression and metastasis of various cancers, making it a promising therapeutic target.[2][3][4] **ZINC69391** has demonstrated anti-proliferative, anti-metastatic, and apoptotic effects in several cancer cell lines.[1][3]

Mechanism of Action

Rac1 is a member of the Rho family of small GTPases that act as molecular switches, cycling between an inactive GDP-bound state and an active GTP-bound state.[1] GEFs facilitate the exchange of GDP for GTP, leading to Rac1 activation. Activated Rac1 then binds to downstream effector proteins to transduce signals.[1] **ZINC69391** specifically inhibits the Rac1-GEF interaction, preventing the activation of Rac1 and subsequent downstream signaling.[1][2]





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References

- 1. cancer-research-network.com [cancer-research-network.com]
- 2. Rac1, A Potential Target for Tumor Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Preclinical Development of Novel Rac1-GEF Signaling Inhibitors using a Rational Design Approach in Highly Aggressive Breast Cancer Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Preclinical development of novel Rac1-GEF signaling inhibitors using a rational design approach in highly aggressive breast cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
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